Recrystallization methods for 2-Hydroxy-5-methylbenzyl alcohol

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methylbenzyl alcohol*
CAS No.:	*4383-07-7*
Cat. No.:	*B181637*

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Technical Support Center: 2-Hydroxy-5-methylbenzyl alcohol

Topic: Recrystallization & Purification Protocols Ticket ID: #REC-4383-07-7 Status: Resolved

Compound Identity & Physical Profile

Before beginning purification, verify your target compound's specifications to ensure your analytical benchmarks are correct.

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Property	Specification
Chemical Name	2-Hydroxy-5-methylbenzyl alcohol
Synonyms	4-Methylsalicyl alcohol; 2-Hydroxymethyl-4-methylphenol; Homosaligenin
CAS Number	4383-07-7
Molecular Formula	$C_8H_{10}O_2$
Molecular Weight	138.16 g/mol
Melting Point	103–107 °C [1]
Appearance	White to off-white crystalline solid
Solubility	Soluble in alcohols, ethyl acetate, diethyl ether. [1] Low solubility in cold water and non-polar hydrocarbons (pentane, hexane).

Recrystallization Protocols

User Question:I synthesized **2-hydroxy-5-methylbenzyl alcohol** via the Lederer-Manasse reaction, but the product is an oily solid. What is the best solvent system for recrystallization?

Technical Response: The "oiling out" phenomenon is common with phenolic alcohols due to hydrogen bonding and impurities (unreacted p-cresol). We recommend two specific solvent systems depending on your purity requirements and safety constraints.

Method A: The "Standard" Hydrocarbon Method (Recommended)

This method uses a non-polar/polar gradient to force crystallization while keeping phenolic impurities in solution.

- Solvent System:Benzene (Historical Standard) or Toluene (Safer Alternative).
- Protocol:

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- Dissolve the crude solid in the minimum amount of boiling Toluene (approx. 80-90°C).
- If insoluble particulates remain, filter the hot solution through a pre-warmed funnel.
- Allow the solution to cool slowly to room temperature.
- Critical Step: If oil droplets form instead of crystals, reheat to dissolve and add a seed crystal. Alternatively, scratch the inner wall of the flask with a glass rod to induce nucleation.
- Cool further in an ice bath (0-4°C) for 1 hour.
- Filter the white crystals and wash with cold n-Hexane or Pentane.

Method B: The Two-Solvent System (High Purity)

Derived from chromatographic purification data [1], this method uses polarity contrast.

- Solvent System:Ethyl Acetate (Solvent) / n-Hexane (Anti-solvent).[2]
- Protocol:
  - Dissolve the crude material in a minimal volume of warm Ethyl Acetate.
  - Dropwise, add n-Hexane (or n-Pentane) to the warm solution until a persistent cloudiness (turbidity) just appears.
  - Add a few drops of Ethyl Acetate to clear the solution.
  - Remove from heat and cover. Let it stand undisturbed.
  - Crystallization should occur as the solution cools.

Troubleshooting & FAQs

Q: My product remains a sticky oil even after cooling. How do I fix this?

- A: This usually indicates the presence of unreacted p-cresol (starting material), which depresses the melting point.

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- Fix: Perform a trituration before recrystallizing. Mash the oily solid with cold n-Pentane or Petroleum Ether. The p-cresol is more soluble in these solvents and can be decanted off, leaving a more solid crude product ready for recrystallization.

Q: The crystals are turning pink/red after filtration. Is this normal?

- A: Phenolic compounds are prone to oxidation, forming quinone-like impurities (red/pink color) upon exposure to air and light.
  - Fix: Dry the crystals under vacuum immediately after filtration. Store the purified compound in an amber vial under an inert atmosphere (Nitrogen or Argon) at 2-8°C.

Q: Can I use water for recrystallization?

- A: While the parent compound (Saligenin) can be recrystallized from water, the 5-methyl group decreases water solubility. Recrystallization from water often requires large volumes and prolonged heating, which may promote polymerization to resinous byproducts. We advise against using water as the primary solvent.

Synthesis & Purification Workflow

The following diagram illustrates the critical path from the Lederer-Manasse synthesis to the final purified crystal, highlighting the decision points for purification.

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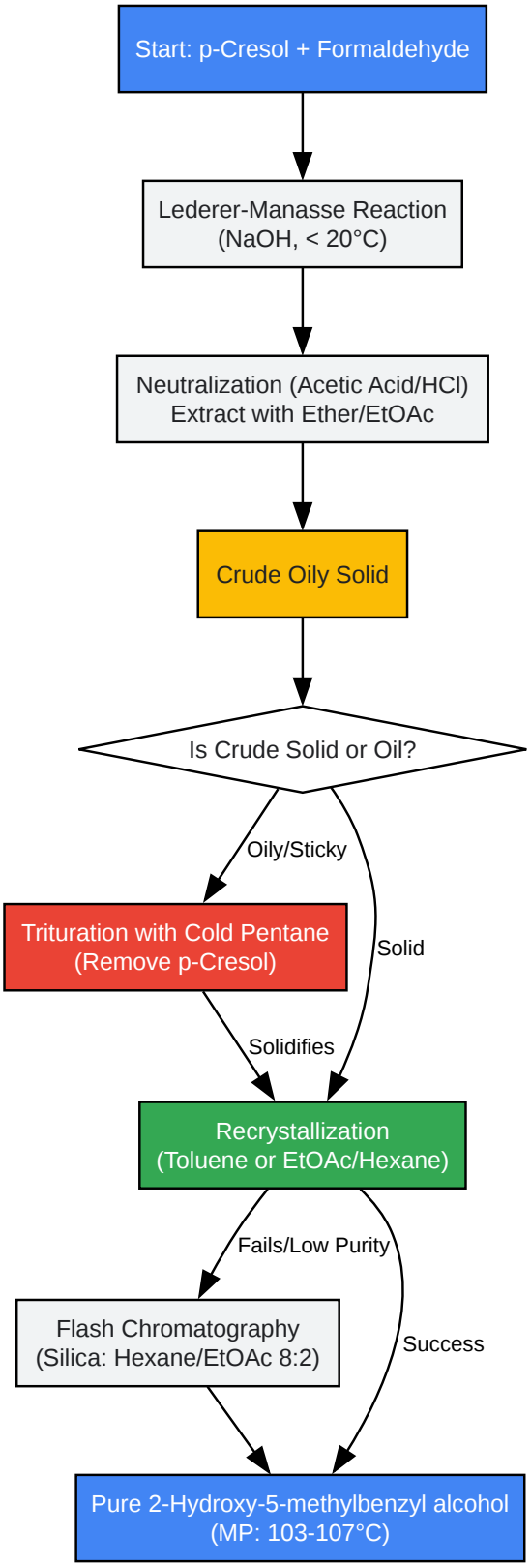

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Figure 1: Decision matrix for the purification of **2-Hydroxy-5-methylbenzyl alcohol**, distinguishing between direct recrystallization and pre-treatment trituration.

References

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- Lederer, L. (1894). Ueber Oxymethyl-phenole. Journal für Praktische Chemie, 50(1), 223-226.
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Sources

- 1. 2-Hydroxy-5-methylbenzyl alcohol | C8H10O2 | CID 257452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
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